

Application Notes and Protocols for Oral Administration of BDM88855 in Mice

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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Introduction

BDM88855 is a pyridylpiperazine-based allosteric inhibitor of the AcrB protein, a key component of the AcrAB-TolC multidrug efflux pump in Gram-negative bacteria.[1][2][3] By binding to the transmembrane domain of the AcrB L-protomer, **BDM88855** disrupts the functional rotation of the pump, thereby preventing the extrusion of antibiotics and potentiating their efficacy.[4][5] These application notes provide detailed protocols for the formulation and oral administration of **BDM88855** to mice for in vivo studies.

Data Presentation

Table 1: Physicochemical Properties of **BDM88855** Hydrochloride

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₅ Cl ₂ N ₃	
Molecular Weight	284.18 g/mol	
Appearance	Solid	
In Vitro Solubility	Soluble in DMSO. Low water solubility is expected.	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

Table 2: Suggested Oral Formulations for **BDM88855** in Mice

Formulation Type	Composition	Preparation Notes	Reference
Suspension	0.5% (w/v) Carboxymethyl cellulose sodium (CMC-Na) in sterile water	Add BDM88855 powder to the CMC- Na solution and vortex until a homogenous suspension is achieved.	
	0.2% (w/v) Carboxymethyl cellulose (CMC) in sterile water	Similar to the 0.5% CMC-Na preparation.	
Solution	10% (w/v) Hydroxypropyl- β - cyclodextrin (HP- β - CD) in sterile water	This formulation was successfully used for the related compound BDM91288. Dissolve HP- β -CD in water before adding BDM88855.	
Polyethylene glycol 400 (PEG400)	Dissolve BDM88855 directly in PEG400. May require gentle heating.		
0.25% (v/v) Tween 80 and 0.5% (w/v) CMC in sterile water	First, prepare the 0.5% CMC solution. Then, add Tween 80 and finally BDM88855.		

Table 3: Recommended Dosing Parameters for Oral Gavage in Mice

Parameter	Recommendation	Reference
Dose Volume	10 mL/kg (maximum)	
Gavage Needle Size	18-22 gauge, 1-1.5 inches in length with a rounded tip	
Frequency	Up to 3 times in a 24-hour period (with justification)	
Post-procedure Monitoring	Observe for 5-10 minutes immediately after and again at 12-24 hours.	

Experimental Protocols

Protocol 1: Preparation of **BDM88855** Formulation (Suspension)

This protocol describes the preparation of a 100 mL suspension of **BDM88855** at a concentration of 2.5 mg/mL.

Materials:

- **BDM88855** hydrochloride
- Carboxymethyl cellulose sodium (CMC-Na)
- Sterile deionized water
- 500 mL sterile beaker
- Magnetic stirrer and stir bar
- Weighing scale
- 100 mL graduated cylinder

Procedure:

- Weigh 0.5 g of CMC-Na and add it to a 500 mL sterile beaker.
- Measure 100 mL of sterile deionized water using a graduated cylinder and add it to the beaker.
- Place the beaker on a magnetic stirrer and stir until the CMC-Na is completely dissolved, resulting in a clear solution.
- Weigh 250 mg of **BDM88855** hydrochloride.
- Slowly add the **BDM88855** powder to the 0.5% CMC-Na solution while continuously stirring.
- Continue stirring until a homogenous suspension is formed.
- Store the suspension at 4°C for up to one week. Agitate well before each use.

Protocol 2: Oral Administration of **BDM88855** to Mice via Gavage

This protocol outlines the procedure for safe and effective oral administration of **BDM88855** to mice.

Materials:

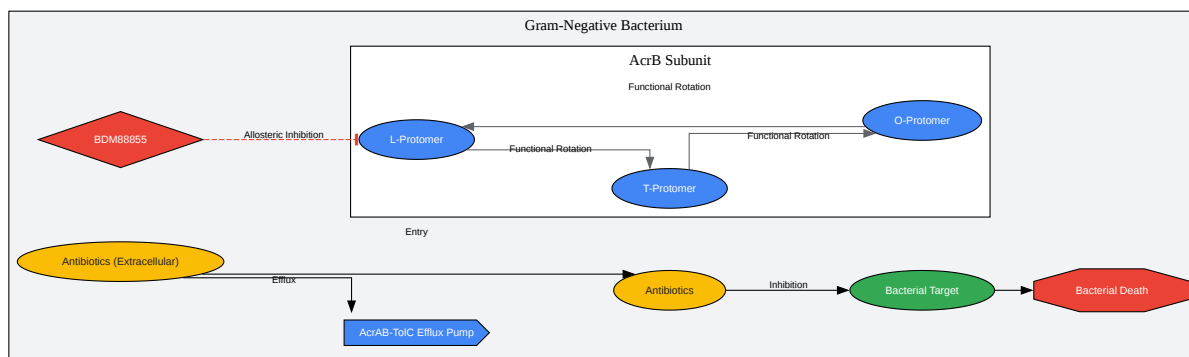
- Prepared **BDM88855** formulation
- Appropriately sized gavage needle (18-22 gauge with a rounded tip)
- 1 mL syringe
- Animal scale

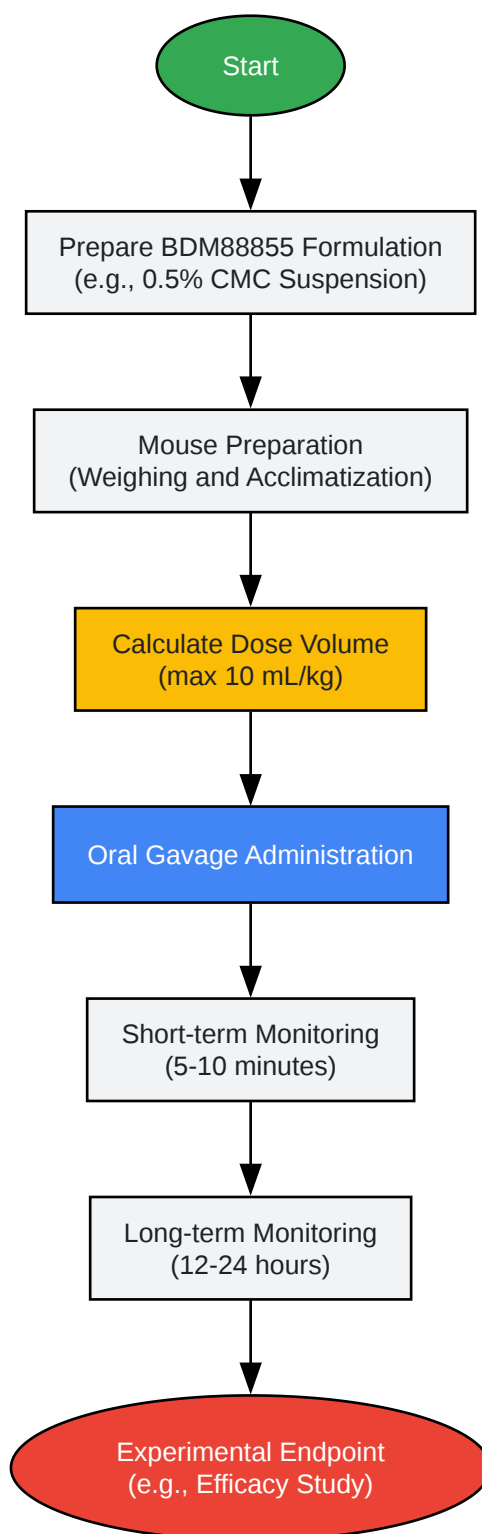
Procedure:

- Animal Preparation:
 - Weigh the mouse to determine the correct dosing volume (not to exceed 10 mL/kg).
 - Properly restrain the mouse by scruffing the neck to immobilize the head and body.

- Gavage Needle Measurement:
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to determine the correct insertion depth. Mark this length on the needle.
- Administration:
 - Draw the calculated volume of the **BDM88855** formulation into the syringe and attach the gavage needle.
 - Gently insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it along the roof of the mouth.
 - The needle should pass smoothly down the esophagus. If resistance is met, withdraw and reinsert. Do not force the needle.
 - Once the needle is inserted to the pre-measured depth, slowly administer the formulation.
 - Gently withdraw the needle along the same path of insertion.
- Post-Administration Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, such as labored breathing, for at least 5-10 minutes.
 - Conduct follow-up monitoring at 12-24 hours post-administration.

Mandatory Visualizations





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